

# "Cyclopropyl-1 Methyl-Ketone-d4" molecular weight and formula

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## Compound of Interest

Compound Name: Cyclopropyl-1 Methyl-Ketone-d4

Cat. No.: B1477914

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## In-Depth Technical Guide: Cyclopropyl-1 Methyl-Ketone-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular characteristics of **Cyclopropyl-1 Methyl-Ketone-d4**, a deuterated isotopologue of Cyclopropyl methyl ketone. This information is critical for its application in various research and development settings, particularly in pharmacokinetic studies and as an internal standard in analytical chemistry.

## Core Molecular Data

The introduction of four deuterium atoms into the Cyclopropyl methyl ketone structure results in a predictable increase in its molecular weight. This isotopic labeling is a key feature, enabling its use in studies where differentiation from the endogenous or non-labeled compound is necessary. The precise molecular formula and weight are essential for accurate quantification and analysis.

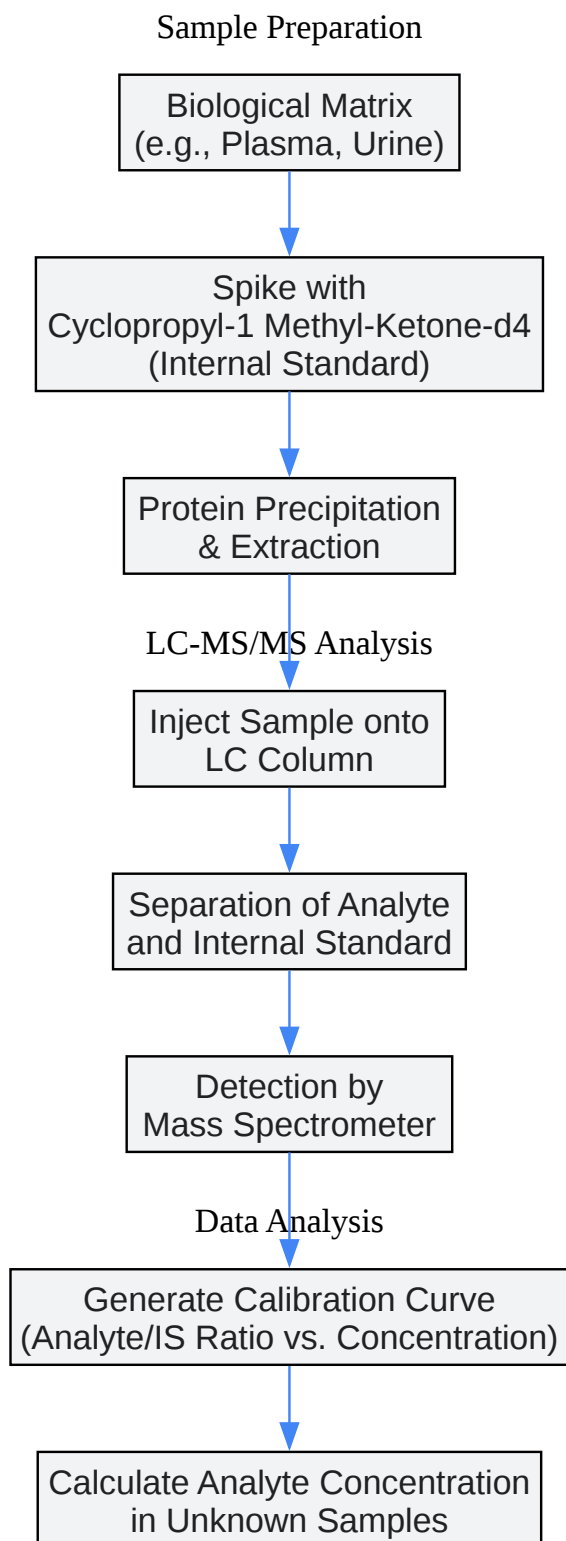
Compound	Molecular Formula	Molecular Weight ( g/mol )
Cyclopropyl-1 Methyl-Ketone-d4	C <sub>5</sub> H <sub>4</sub> D <sub>4</sub> O	88.15 (Calculated)
Cyclopropyl methyl ketone	C <sub>5</sub> H <sub>8</sub> O	84.12[1][2][3][4][5]

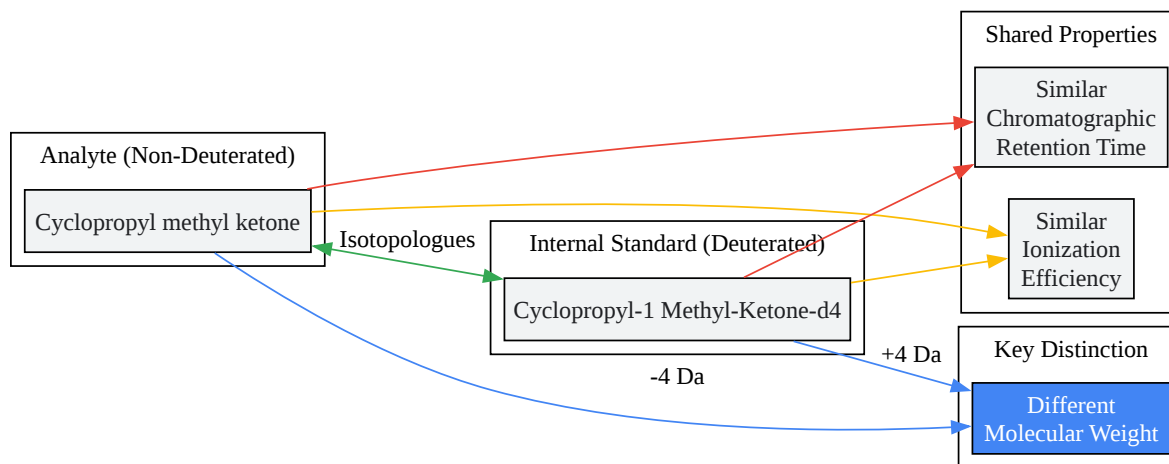
Note: The molecular weight of **Cyclopropyl-1 Methyl-Ketone-d4** is calculated based on the atomic masses of its constituent atoms (C: 12.011, H: 1.008, D: 2.014, O: 15.999).

## Experimental Protocols

While specific experimental protocols are highly dependent on the research context, the use of **Cyclopropyl-1 Methyl-Ketone-d4** as an internal standard in mass spectrometry-based quantification is a primary application. A general workflow for such an experiment is outlined below.

### Workflow: Quantification of a Target Analyte using a Deuterated Internal Standard





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